

# The Environmental Fate and Atmospheric Behavior of Undecane: A Technical Guide

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## Compound of Interest

Compound Name: Undecane

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This technical guide provides a comprehensive overview of the environmental fate and atmospheric behavior of **undecane** ( $n\text{-C}_{11}\text{H}_{24}$ ), a straight-chain alkane. Understanding the environmental partitioning, persistence, and degradation of such compounds is critical for environmental risk assessment and ensuring the sustainable development of chemical products. This document summarizes key physical-chemical properties, details its behavior in the atmosphere, soil, and water, and provides outlines of the standard experimental protocols used to determine these characteristics.

## Physicochemical Properties and Environmental Summary

**Undecane** is a colorless liquid, insoluble in water, with a faint odor.<sup>[1]</sup> Its environmental behavior is governed by its relatively high vapor pressure and Henry's Law constant, which favor partitioning to the atmosphere, and its high octanol-water partition coefficient (log Kow), which indicates a tendency to adsorb to organic matter in soil and sediment. The key properties of **undecane** are summarized in Table 1, and its environmental fate characteristics are presented in Table 2.

## Data Presentation

Table 1: Physicochemical Properties of **Undecane**

Property	Value	Units	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>24</sub>	-	
Molecular Weight	156.31	g/mol	
Boiling Point	196	°C	[2][3]
Melting Point	-26	°C	[2][3]
Density	0.74	g/mL at 25°C	
Vapor Pressure	0.412	mm Hg at 25°C	[1]
55	Pa at 25°C	[2][3]	
Water Solubility	0.014	mg/L at 25°C	[1]
Henry's Law Constant	6.1	atm·m <sup>3</sup> /mol	[1]
log Kow (Octanol-Water Partition Coefficient)	5.6	-	[4]

Table 2: Environmental Fate and Behavior of **Undecane**

Parameter	Value	Medium	Half-life / Notes	Reference(s)
Atmospheric Degradation	$1.32 \times 10^{-11}$	Air	Reaction with OH radicals	[1]
29	Air	Atmospheric half-life	[1]	
Biodegradation	85.5% after 28 days	Water	Readily biodegradable (OECD 301F)	[1]
2.1 days	Rainwater deletion pond	Primary aerobic half-life	[1]	
Soil Adsorption Coefficient (Koc)	2,600	Soil	Estimated value, indicating slight mobility	[1]
Photolysis	Not expected	Air/Water	Does not absorb at wavelengths >290 nm	[1]
Hydrolysis	Not expected	Water	Lacks hydrolyzable functional groups	[1]

## Atmospheric Behavior

### Partitioning and Transport

With a vapor pressure of 0.412 mm Hg at 25°C, **undecane** is expected to exist almost exclusively in the vapor phase in the ambient atmosphere.[1] Its Henry's Law constant of 6.1 atm·m<sup>3</sup>/mol further indicates a strong tendency to volatilize from moist soil and water surfaces into the air, making atmospheric degradation the primary removal pathway.[1]

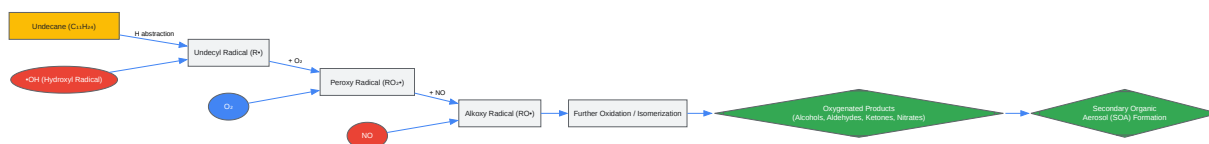
### Atmospheric Degradation

The dominant degradation process for **undecane** in the atmosphere is its reaction with photochemically-produced hydroxyl (OH) radicals.[1] The molecule does not absorb light at

wavelengths greater than 290 nm and is therefore not susceptible to direct photolysis by sunlight.[1]

The reaction with OH radicals proceeds via hydrogen abstraction from one of the carbon atoms in the **undecane** chain, forming an undecyl radical. This radical then rapidly reacts with molecular oxygen ( $O_2$ ) to form a peroxy radical ( $RO_2$ ). In the presence of nitrogen oxides ( $NO_x$ ), the peroxy radical can react with nitric oxide (NO) to form an alkoxy radical (RO). The alkoxy radical can then undergo further reactions, including isomerization or reaction with  $O_2$ , leading to the formation of various oxygenated products such as alcohols, aldehydes, ketones, and nitrates, which can contribute to the formation of photochemical smog and secondary organic aerosols (SOAs).[5] The experimentally determined rate constant for the vapor-phase reaction of n-**undecane** with OH radicals is  $1.32 \times 10^{-11}$   $cm^3/molecule\cdot sec$  at 25°C, which corresponds to an atmospheric half-life of approximately 29 hours.[1]

## Mandatory Visualization



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Caption: Atmospheric degradation pathway of **undecane** initiated by hydroxyl radicals.

## Environmental Fate in Soil and Water Adsorption and Mobility

If released to soil, **undecane** is expected to have slight mobility based on an estimated soil organic carbon-water partitioning coefficient ( $K_{oc}$ ) of 2,600.[1] Chemicals with high  $K_{oc}$  values

tend to adsorb strongly to the organic fraction of soil and sediment, which reduces their mobility in the soil column and their bioavailability. This adsorption to soil particles is expected to attenuate the rate of volatilization from moist soil surfaces.[1] Given its low water solubility and high log Kow, **undecane** will partition from the water column to sediment and suspended organic matter if released into aquatic systems.

## Biodegradation

**Undecane** is considered to be readily biodegradable.[1] In a standard laboratory test (OECD Guideline 301F) using non-adapted activated sludge, **undecane** achieved 85.5% degradation over 28 days.[1] In a study of a biodiesel fuel in a rainwater deletion pond, the **undecane** component had a primary aerobic half-life of just 2.1 days.[1] Biodegradation in soil and water is a significant fate process, where microorganisms utilize the alkane as a carbon source, ultimately mineralizing it to carbon dioxide and water under aerobic conditions.

## Experimental Protocols

Detailed and standardized experimental protocols are essential for generating reliable and comparable data for environmental risk assessment. The following sections describe the methodologies for key experiments cited in this guide.

## Atmospheric Reaction Rate Constant: Relative Rate Method

The rate constant for the reaction of **undecane** with OH radicals is typically determined using a relative rate method in a smog chamber or flow tube. This technique avoids the difficult direct measurement of the highly reactive and low-concentration OH radicals.

Experimental Workflow:

- **Reactant Preparation:** A mixture of **undecane**, a reference compound with a well-known OH reaction rate constant (e.g., another alkane like n-nonane), and an OH radical precursor (e.g., methyl nitrite,  $\text{H}_2\text{O}_2$ ) is prepared in a large-volume (smog chamber) or flow-through (flow tube) reactor filled with purified air or an inert buffer gas like helium.
- **OH Radical Generation:** OH radicals are generated in situ, commonly by photolysis of the precursor using UV lamps (in a smog chamber) or via a microwave discharge (in a flow tube).

system).

- **Reaction Monitoring:** The concentrations of **undecane** and the reference compound are monitored over time as they are consumed by the OH radicals. This is typically done using Gas Chromatography-Mass Spectrometry (GC-MS) or Fourier-Transform Infrared Spectroscopy (FTIR).
- **Data Analysis:** The relative loss of **undecane** and the reference compound is plotted. The following relationship is used:  $\ln([Undecane]_0 / [Undecane]_t) = (k_{undecane} / k_{reference}) * \ln([Reference]_0 / [Reference]_t)$  Where  $[ ]_0$  is the initial concentration,  $[ ]_t$  is the concentration at time t, and k is the reaction rate constant.
- **Rate Constant Calculation:** A plot of  $\ln([Undecane]_0 / [Undecane]_t)$  versus  $\ln([Reference]_0 / [Reference]_t)$  yields a straight line with a slope equal to the ratio of the rate constants  $(k_{undecane} / k_{reference})$ . Since  $k_{reference}$  is known,  $k_{undecane}$  can be calculated.

## Ready Biodegradability: OECD Guideline 301F (Manometric Respirometry Test)

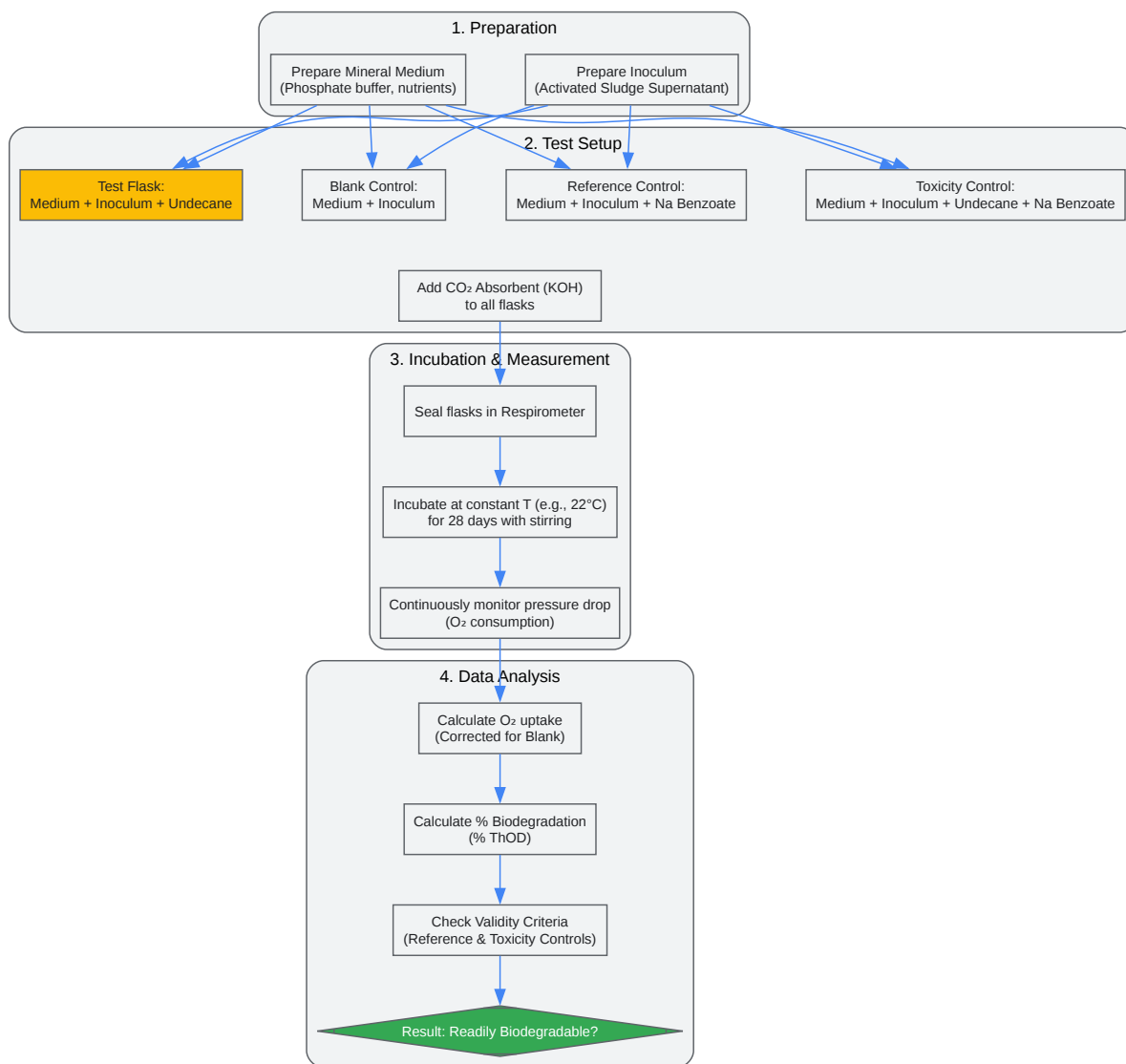
This test evaluates the ready biodegradability of a substance by an aerobic microbial inoculum over 28 days. Biodegradation is determined by measuring the oxygen consumed by the microorganisms.

Experimental Workflow:

- **Preparation of Mineral Medium:** A specific mineral medium is prepared containing essential mineral nutrients for microorganisms (e.g., phosphate buffer, ammonium chloride, calcium chloride, magnesium sulfate, and ferric chloride solutions).<sup>[1]</sup>
- **Inoculum Preparation:** The inoculum is typically derived from the supernatant of settled activated sludge from a domestic wastewater treatment plant.<sup>[1]</sup> The sludge may be pre-conditioned by aerating it in the mineral medium for several days to reduce endogenous respiration.
- **Test Setup:** The test is performed in sealed flasks (respirometers). Each flask contains:
  - A measured volume of the inoculated mineral medium.

- The test substance (**undecane**) at a known concentration (e.g., 100 mg/L) as the sole source of organic carbon.[\[6\]](#)
- A separate vessel within the flask containing a CO<sub>2</sub> absorbent (e.g., potassium hydroxide) to trap the carbon dioxide produced.[\[6\]](#)
- Control Flasks: Parallel flasks are set up as controls:
  - Blank Control: Inoculum and mineral medium only, to measure the endogenous respiration of the microorganisms.
  - Reference Control: A readily biodegradable reference compound (e.g., sodium benzoate) is used to verify the activity of the inoculum.[\[7\]](#)
  - Toxicity Control: Contains the test substance, reference compound, and inoculum to check for inhibitory effects of the test substance on the microorganisms.[\[8\]](#)
- Incubation and Measurement: The flasks are incubated at a constant temperature (e.g., 22 ± 1°C) in the dark and stirred for up to 28 days.[\[1\]](#) Oxygen consumption is measured over time by a pressure sensor in the respirometer, which detects the pressure drop as O<sub>2</sub> is consumed and CO<sub>2</sub> is absorbed.
- Calculation of Biodegradation: The amount of oxygen consumed by the microorganisms in the presence of **undecane** (corrected for the blank control) is calculated. This value is expressed as a percentage of the Theoretical Oxygen Demand (ThOD), which is the calculated total amount of oxygen required to completely oxidize the substance. A substance is considered readily biodegradable if it reaches ≥ 60% of its ThOD within a 10-day window during the 28-day test.[\[9\]](#)

## Mandatory Visualization



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Caption: Experimental workflow for the OECD 301F Ready Biodegradability Test.



## Soil Adsorption Coefficient: OECD Guideline 106 (Batch Equilibrium Method)

This method determines the adsorption of a chemical to soil by equilibrating an aqueous solution of the chemical with a soil sample.

### Experimental Workflow:

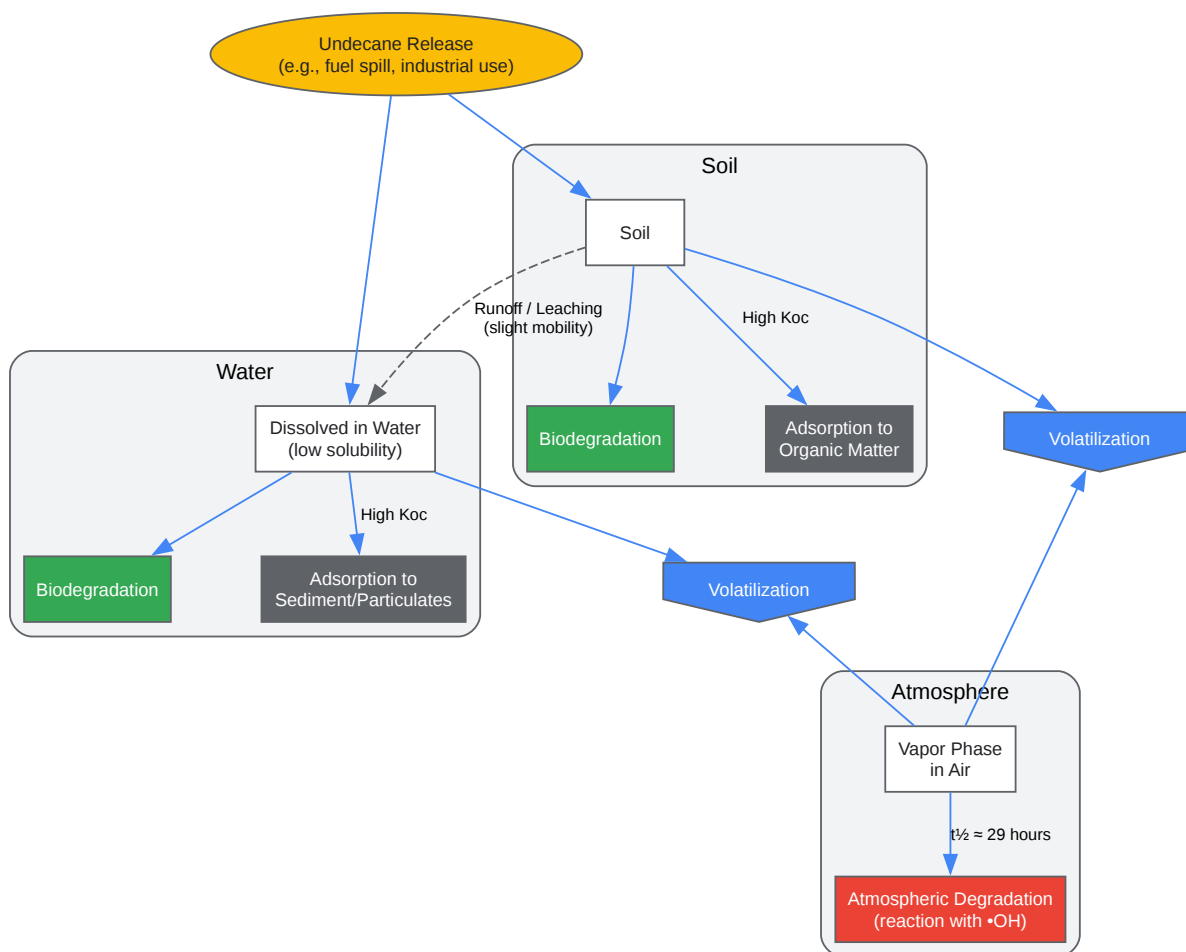
- **Soil and Chemical Preparation:** At least five different soil types with varying organic carbon content, pH, and texture are selected.<sup>[3]</sup> The soils are air-dried and sieved. An aqueous solution of the test substance (**undecane**), often using a radiolabeled form (e.g.,  $^{14}\text{C}$ -**undecane**) for easier quantification, is prepared in a 0.01 M  $\text{CaCl}_2$  solution (to maintain constant ionic strength).
- **Preliminary Tests (Tier 1):** Initial tests are run to determine the optimal soil-to-solution ratio, the time required to reach equilibrium, and to check for adsorption to the test vessel walls or abiotic degradation.<sup>[3]</sup>
- **Adsorption Phase (Tier 2/3):**
  - Known masses of soil are placed in centrifuge tubes.
  - A known volume of the **undecane** solution is added.
  - The tubes are sealed and agitated (e.g., on a shaker) in the dark at a constant temperature until equilibrium is reached (determined in Tier 1).<sup>[10]</sup>
- **Separation and Analysis:**
  - The tubes are centrifuged at high speed to separate the soil from the aqueous solution.
  - An aliquot of the supernatant (aqueous phase) is carefully removed.
  - The concentration of **undecane** remaining in the aqueous phase ( $C_e$ ) is determined. If radiolabeled, this is done by liquid scintillation counting.
- **Calculation:**

- The amount of **undecane** adsorbed to the soil ( $C_s$ ) is calculated by subtracting the amount remaining in the solution from the initial amount added.[\[11\]](#)
- The soil-water distribution coefficient ( $K_d$ ) is calculated for each soil:  $K_d = C_s / C_e$ .
- The organic carbon-water partition coefficient ( $K_{oc}$ ) is then calculated by normalizing  $K_d$  to the fraction of organic carbon ( $f_{oc}$ ) in each soil:  $K_{oc} = (K_d / f_{oc}) * 100$ .

## Conclusion

The environmental fate of **undecane** is characterized by its partitioning into the atmosphere, where it undergoes relatively rapid degradation by hydroxyl radicals with a half-life of about one day. If released to soil or water, it demonstrates a tendency to adsorb to organic matter and is readily biodegradable by microorganisms. The standardized experimental protocols outlined in this guide provide the framework for generating the critical data needed to model and predict the environmental behavior and persistence of **undecane** and similar aliphatic hydrocarbons, ensuring a robust basis for scientific research and regulatory assessment.

## Mandatory Visualization



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Caption: Environmental partitioning and fate of **undecane**.

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